

tert-Butyl (3-iodophenyl)carbamate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *tert-Butyl (3-iodophenyl)carbamate*

Cat. No.: *B119290*

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Technical Guide: tert-Butyl (3-iodophenyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **tert-Butyl (3-iodophenyl)carbamate**, tailored for professionals in research and drug development. The information is presented to ensure safe handling, storage, and use of this compound in a laboratory setting.

Chemical and Physical Properties

tert-Butyl (3-iodophenyl)carbamate is an organic compound that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceutical agents. Its structure, featuring a Boc-protected amine and an iodinated phenyl ring, makes it a useful building block for introducing these moieties into more complex molecules.

Table 1: Physicochemical Data for **tert-Butyl (3-iodophenyl)carbamate**

Property	Value	Source
CAS Number	143390-49-2	[1]
Molecular Formula	C ₁₁ H ₁₄ INO ₂	[1]
Molecular Weight	319.14 g/mol	[2]
Appearance	Solid	[1]
Purity	97%	[1]
InChI Key	MPCQRNOVFYBCTQ-UHFFFAOYSA-N	[1]

Safety and Hazard Information

While specific toxicity data for **tert-Butyl (3-iodophenyl)carbamate** is limited, data for structurally similar carbamate and iodo-compounds indicate potential hazards. Standard laboratory precautions should be observed at all times.

Table 2: GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	No data available	Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	No data available	Very toxic to aquatic life

Note: This classification is based on data for similar compounds and should be used for precautionary purposes.

Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
[3]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection: Wear nitrile or other chemical-resistant gloves. A lab coat is mandatory.[3]
- Respiratory Protection: If handling outside of a fume hood or if dust is generated, use a NIOSH-approved respirator.[3]
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[4]

Experimental Protocols for Hazard Assessment

The following are generalized methodologies based on OECD guidelines for assessing the potential hazards of **tert-Butyl (3-iodophenyl)carbamate**.

Acute Dermal Irritation/Corrosion Test (Adapted from OECD Guideline 404)

- Principle: This test determines the potential of a substance to cause reversible inflammatory changes to the skin.
- Methodology:
 - A small area of skin on a test animal (typically a rabbit) is shaved.
 - A 0.5 g or 0.5 mL sample of the test substance is applied to the shaved area and covered with a gauze patch.
 - The patch is removed after a 4-hour exposure period.
 - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- Scoring of skin reactions is performed according to a standardized scale.

Acute Eye Irritation/Corrosion Test (Adapted from OECD Guideline 405)

- Principle: This test evaluates the potential of a substance to produce irritation or damage to the eye.[\[5\]](#)
- Methodology:
 - A single dose of the test substance (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye of an experimental animal (typically a rabbit).[\[6\]](#) The other eye serves as a control.[\[6\]](#)
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[7\]](#)
 - Observations are made for lesions of the cornea, iris, and conjunctiva, and scored according to a standardized scale.[\[6\]](#)
 - The reversibility of any observed effects is also assessed.[\[5\]](#)[\[7\]](#)

Acute Oral Toxicity - Fixed Dose Procedure (Adapted from OECD Guideline 420)

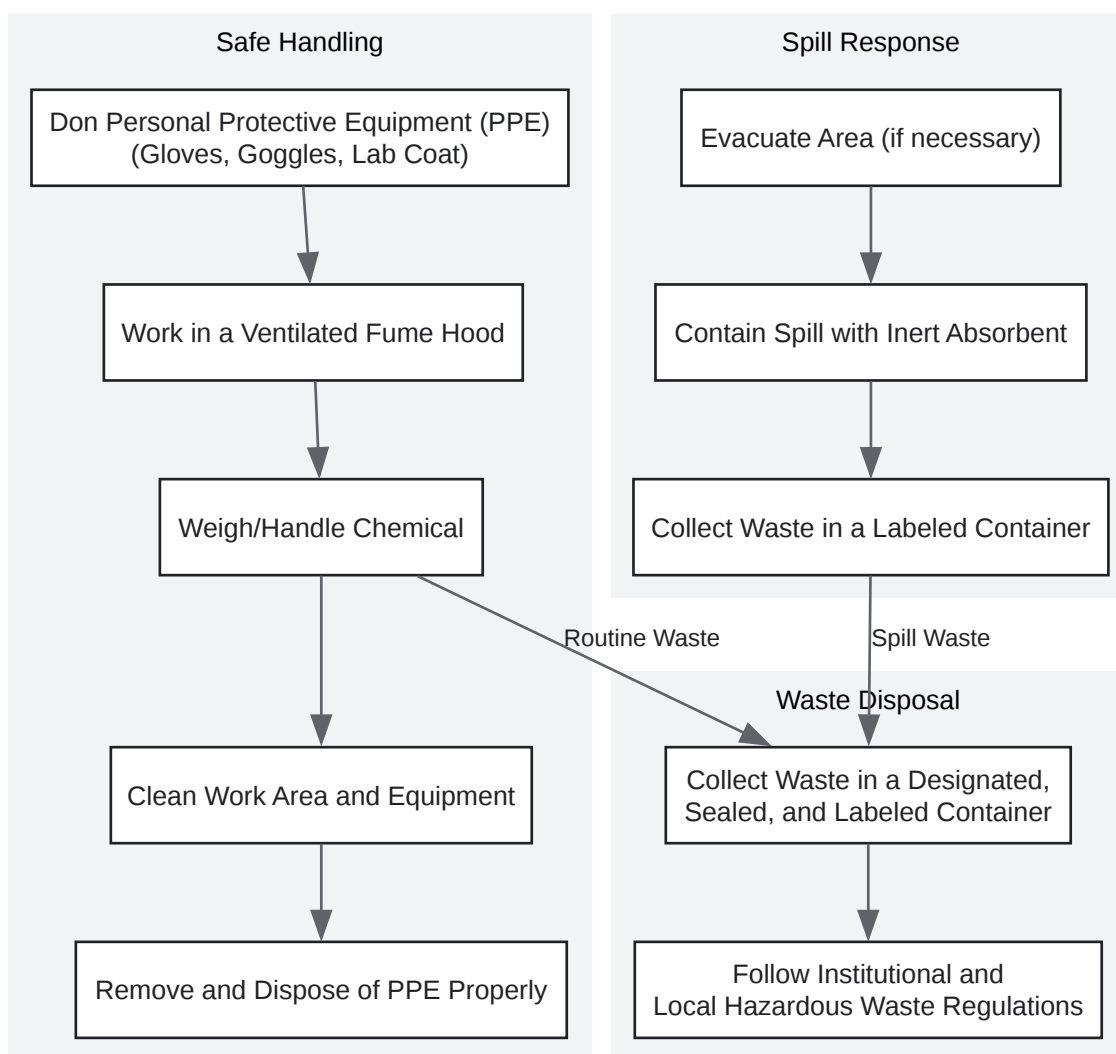
- Principle: This method is used to identify a dose that causes evident toxicity but not mortality to determine the acute oral toxicity of a substance.[\[8\]](#)
- Methodology:
 - The test substance is administered orally to a group of animals (usually female rats as they are often slightly more sensitive) at one of the fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).[\[8\]](#)
 - Animals are observed for signs of toxicity and mortality for up to 14 days.[\[8\]](#)
 - The dose for a subsequent animal depends on the outcome of the previously dosed animal.

- The test allows for classification of the substance into a GHS toxicity category.[9]

Workflows and Logical Relationships

Safe Handling and Disposal Workflow

The following diagram illustrates the general workflow for the safe handling and disposal of **tert-Butyl (3-iodophenyl)carbamate** in a laboratory setting.

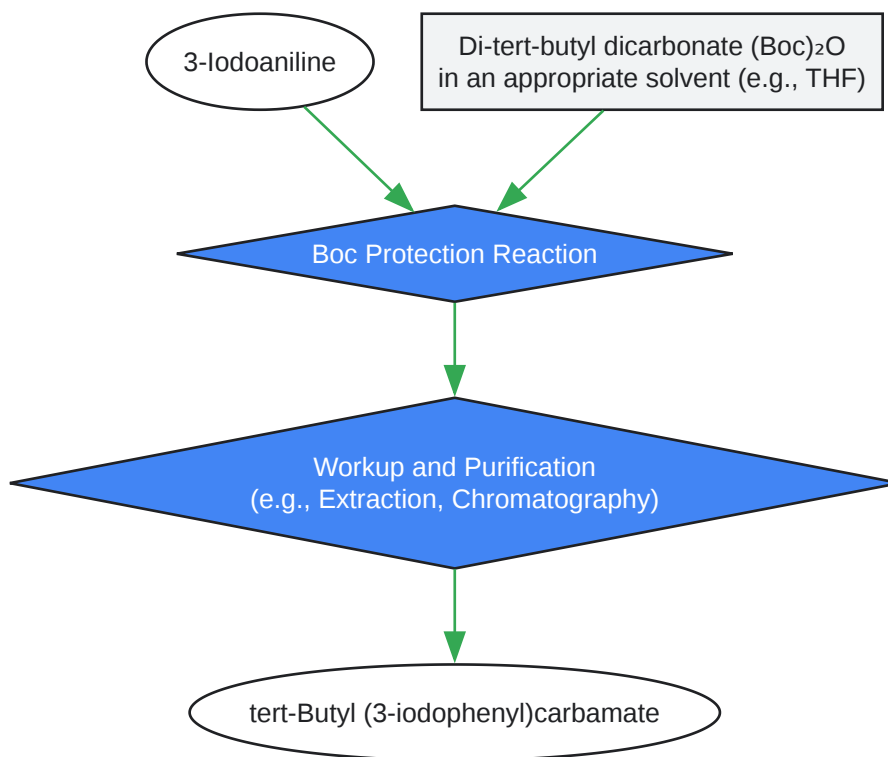


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Workflow for Safe Handling and Disposal

Synthesis Overview

tert-Butyl (3-iodophenyl)carbamate is often synthesized as an intermediate for more complex molecules. A general synthetic approach is outlined below.



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General Synthesis of **tert-Butyl (3-iodophenyl)carbamate**

Conclusion

tert-Butyl (3-iodophenyl)carbamate is a valuable research chemical. Adherence to the safety guidelines and handling procedures outlined in this document is crucial for minimizing risks in the laboratory. Researchers should always consult the most current Safety Data Sheet (SDS) provided by the supplier before use and follow all institutional and local regulations for chemical handling and disposal.

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